

Application Notes and Protocols for the Purification of 2-Phenyl-1-propanol

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Compound of Interest

Compound Name: 2-Phenyl-1-propanol

Cat. No.: B072363

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Abstract

This document provides a detailed guide for the purification of **2-Phenyl-1-propanol**. It is important to note that **2-Phenyl-1-propanol** is a liquid at room temperature, and therefore, standard recrystallization is not a suitable method for its purification.^[1] The primary and most effective method for purifying this compound is vacuum distillation. This protocol provides a detailed procedure for vacuum distillation. For illustrative purposes and for instances where a solid derivative of **2-Phenyl-1-propanol** may be synthesized for purification, a general recrystallization protocol, adapted from procedures for similar solid compounds, is also described.

Introduction

2-Phenyl-1-propanol is a colorless to pale yellow liquid with a floral, sweet aroma.^[1] It is a valuable intermediate in the synthesis of pharmaceuticals and fragrances.^[2] The purity of **2-Phenyl-1-propanol** is critical for these applications. While recrystallization is a powerful technique for the purification of solid compounds, its direct application to liquids like **2-Phenyl-1-propanol** is not feasible. The low melting point of **2-Phenyl-1-propanol**, reported to be between -15°C and -37°C, confirms its liquid state at standard laboratory conditions.^{[1][3][4][5]} Therefore, distillation, specifically vacuum distillation to avoid decomposition at high temperatures, is the recommended purification method.

Data Presentation

The physical and chemical properties of **2-Phenyl-1-propanol** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	-15 °C to -37 °C	[1][3][4][5]
Boiling Point	220 °C at 760 mmHg; 110-111 °C at 10 mmHg	[1][3][4]
Density	Approximately 0.975 - 1.0083 g/cm ³ at 25 °C	[1][3]
Solubility	Moderately soluble in water; highly soluble in organic solvents such as ethanol and ether.[1][6]	[1][6]
Refractive Index	~1.526 at 20 °C	[3]

Experimental Protocols

Protocol 1: Purification of 2-Phenyl-1-propanol by Vacuum Distillation

This protocol describes the standard method for purifying liquid compounds with high boiling points.

Materials:

- Crude **2-Phenyl-1-propanol**
- Round-bottom flask
- Short path distillation head with condenser and vacuum adapter

- Receiving flask
- Heating mantle with a stirrer
- Vacuum pump with a trap
- Thermometer
- Boiling chips or magnetic stir bar
- Glass wool or aluminum foil for insulation

Procedure:

- Apparatus Setup: Assemble the vacuum distillation apparatus. Ensure all glassware is clean and dry. Use appropriate joint grease for all connections to ensure a good seal.
- Sample Preparation: Place the crude **2-Phenyl-1-propanol** into the round-bottom flask. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling. The flask should not be more than two-thirds full.
- Initiate Vacuum: Connect the vacuum pump to the distillation apparatus. Slowly and carefully apply the vacuum.
- Heating: Once a stable vacuum is achieved, begin to gently heat the flask using the heating mantle. The stirring should be active if using a magnetic stirrer.
- Fraction Collection: Monitor the temperature at the distillation head. Collect any low-boiling impurities as a forerun in a separate receiving flask.
- Product Collection: When the temperature stabilizes at the boiling point of **2-Phenyl-1-propanol** under the applied vacuum (refer to a nomograph for precise temperature-pressure correlation), switch to a clean receiving flask to collect the purified product.
- Completion: Once the majority of the product has distilled and the temperature begins to drop or fluctuate, stop the distillation.

- **Cooling:** Allow the apparatus to cool to room temperature before releasing the vacuum to prevent air from rushing in and potentially causing breakage.

Protocol 2: General Recrystallization Protocol (for Solid Derivatives)

This protocol is provided as a reference for the purification of a solid derivative of **2-Phenyl-1-propanol**. The choice of solvent is critical and must be determined experimentally.

Solvent Selection: The ideal solvent for recrystallization should dissolve the compound sparingly at room temperature but have high solubility at its boiling point. The impurities should either be insoluble in the hot solvent or highly soluble in the cold solvent. For a compound like **2-Phenyl-1-propanol**, if it were a solid, a non-polar to moderately polar solvent would likely be a good starting point.

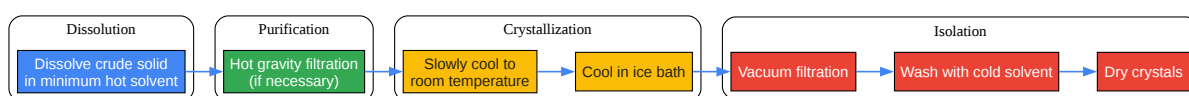
Procedure:

- **Dissolution:** In an Erlenmeyer flask, dissolve the crude solid in the minimum amount of hot solvent. Add the solvent in small portions and heat the mixture with swirling until the solid is completely dissolved.
- **Decolorization (Optional):** If the solution is colored due to impurities, add a small amount of activated charcoal and boil for a few minutes.
- **Hot Filtration:** If there are insoluble impurities or activated charcoal was used, perform a hot gravity filtration to remove them. This step should be done quickly to prevent premature crystallization.
- **Crystallization:** Allow the hot, clear filtrate to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
- **Cooling:** Once the flask has reached room temperature, it can be placed in an ice bath to maximize the yield of crystals.
- **Crystal Collection:** Collect the crystals by vacuum filtration using a Büchner funnel.

- Washing: Wash the crystals with a small amount of ice-cold solvent to remove any adhering mother liquor containing impurities.
- Drying: Dry the purified crystals in a desiccator or a vacuum oven.

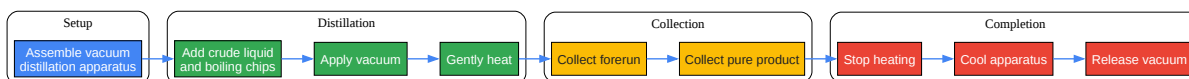
Mandatory Visualization

Below are diagrams illustrating the experimental workflows.



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Caption: General workflow for the recrystallization of a solid compound.



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Caption: Workflow for the purification of **2-Phenyl-1-propanol** by vacuum distillation.

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